

# identification of benzylpenicillin impurities

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## Compound Focus: Benzylpenicillin Impurity 11

CAS No.: 118-53-6

Cat. No.: S624159

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## Identified Benzylpenicillin Impurities

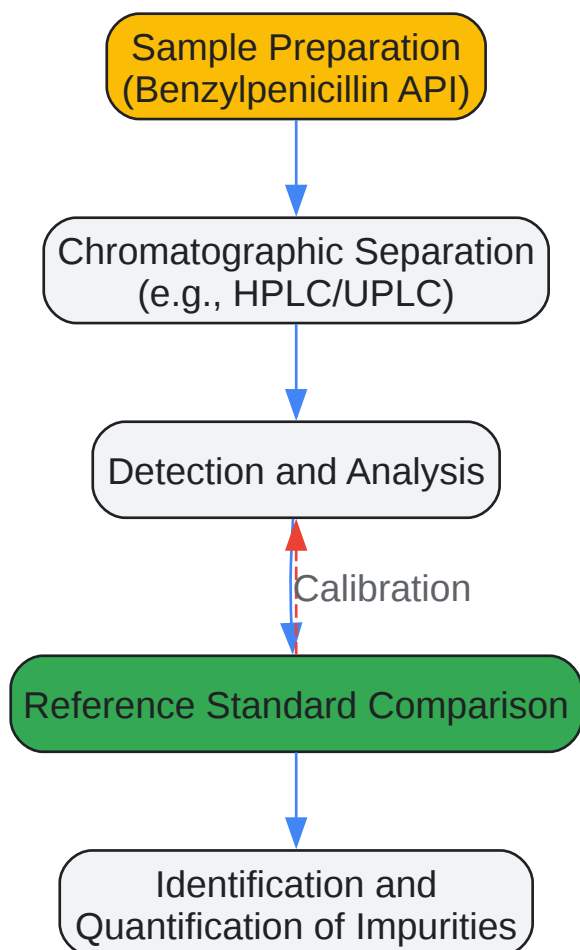
The table below lists various benzylpenicillin impurities and related compounds found in pharmaceutical reference standards catalogs. These are used for analytical method development, validation, and quality control during drug production [1] [2].

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Notes
Benzyl Penicilloic Acid (HCl Salt)	Not Available	C <sub>16</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>5</sub> S	388.86	Mixture of diastereomers [1]
Benzyl Penicilloic Acid (Na Salt)	Not Available	C <sub>16</sub> H <sub>19</sub> N <sub>2</sub> NaO <sub>5</sub> S	374.39	Mixture of diastereomers [1]
N-Phenylacetyl glycine	500-98-1	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub>	193.2	Degradation product [1]
DL-Benzylpenicillenic Acid	3264-88-8	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S	334.39	[1]
Isopenicillin F Potassium	97299-13-3	C <sub>14</sub> H <sub>19</sub> KN <sub>2</sub> O <sub>4</sub> S	350.47	[1]

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Notes
<b>Benzylpenicillin Impurity 3</b>	Not Available	$C_{27}H_{27}N_3O_2$	425.5	N-(1,4-Dibenzyl-5-oxo-2,3,4,5-tetrahydro-1H-1,4-diazepin-6-yl)-2-phenylacetamide [2]
<b>Monomethyl Benzylpenicilloate</b>	59054-27-2	$C_{17}H_{22}N_2O_5S$	366.43	[1]

## Analytical Workflow for Impurity Analysis

The general workflow for identifying and quantifying these impurities typically involves the use of the reference standards listed above, in conjunction with chromatographic methods. The following diagram outlines the core process.



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## References

1. - Benzylpenicillin | Pharmaffiliates... impurities [pharmaffiliates.com]
2. 3 | SynZeal Benzylpenicillin Impurity [synzeal.com]

To cite this document: Smolecule. [identification of benzylpenicillin impurities]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624159#identification-of-benzylpenicillin-impurities>]

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